

Essential Safety and Handling Protocol for N-(4-ethoxyphenyl)ethanesulfonamide

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Compound of Interest

Compound Name: N-(4-ethoxyphenyl)ethanesulfonamide

Cat. No.: B2376059

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Disclaimer: No specific Safety Data Sheet (SDS) is publicly available for **N-(4-ethoxyphenyl)ethanesulfonamide** (CAS No. 57616-19-0). This guidance is based on the safety data for the structurally similar compound, N-(4-ethoxyphenyl)acetamide (Phenacetin, CAS No. 62-44-2). It should be treated as a precautionary guideline. All laboratory personnel must conduct a thorough risk assessment before handling this chemical and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-(4-ethoxyphenyl)ethanesulfonamide**. The following procedural guidance is designed to ensure safe operational use and disposal.

Hazard Summary & Potential Risks

Based on its structural analog, N-(4-ethoxyphenyl)acetamide, this compound should be handled as potentially hazardous. The primary concerns include:

- Acute Toxicity: Harmful if swallowed.[1][2][3]
- Carcinogenicity: May cause cancer.[1][2][3]
- Skin Sensitization: May cause an allergic skin reaction.[2]
- Mutagenicity: Suspected of causing genetic defects.[2]

Always handle this compound with the utmost care to avoid exposure.

Quantitative Safety Data

Quantitative exposure limits are not available in the reviewed documentation. The table below summarizes key physical and chemical properties for the structural analog, Phenacetin, which may be similar.

Property	Value	Source
Molecular Formula	C10H13NO2	--INVALID-LINK--[2]
Molecular Weight	179.2 g/mol	--INVALID-LINK--[2]
Appearance	White, crystalline powder/solid	--INVALID-LINK--, --INVALID-LINK--[4][5]
Melting Point	133 - 138 °C (271.4 - 280.4 °F)	--INVALID-LINK--[4]
Odor	Odorless	--INVALID-LINK--, --INVALID-LINK--[4][5]
Vapor Pressure	< 1 mmHg @ 25 °C	--INVALID-LINK--[4]
Occupational Exposure Limits	Not established.	

Personal Protective Equipment (PPE) Protocol

All personnel must wear the following PPE. Do not handle this substance until all safety precautions have been read and understood.[2][3][4][5]

Engineering Controls:

- Work exclusively within a certified chemical fume hood.[3]
- Ensure adequate ventilation to control dust formation.[1][3]

Eye and Face Protection:

- Wear ANSI Z87.1-compliant chemical safety goggles or a face shield if there is a splash hazard.[4]

Skin and Body Protection:

- **Gloves:** Wear chemically resistant gloves (e.g., nitrile) tested according to EN 374.^[1] Always inspect gloves before use. Dispose of contaminated gloves after use in accordance with institutional and local regulations.
- **Clothing:** Wear a flame-retardant lab coat, fully buttoned.
- **Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday.^[1]^[3]

Respiratory Protection:

- For operations that may generate dust, use a NIOSH-approved respirator with a P100 (or equivalent) particulate filter.^[4]

Operational Plan: Handling and Storage

Follow these procedural steps for safe handling and storage.

- **Preparation:**
 - Designate a specific area within a fume hood for handling.
 - Assemble all necessary equipment and PPE before starting work.
 - Ensure an eyewash station and safety shower are immediately accessible.
- **Handling:**
 - Avoid all contact with skin and eyes and prevent dust formation and inhalation.^[1]^[3]
 - Use spatulas and weighing paper for transferring the solid compound.
 - If creating a solution, add the solid to the solvent slowly to avoid splashing.
- **Storage:**
 - Store in a tightly sealed, properly labeled container.

- Keep in a dry, well-ventilated, and secure location, such as a locked cabinet.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials like strong oxidizing agents, acids, and bases.[\[4\]](#)

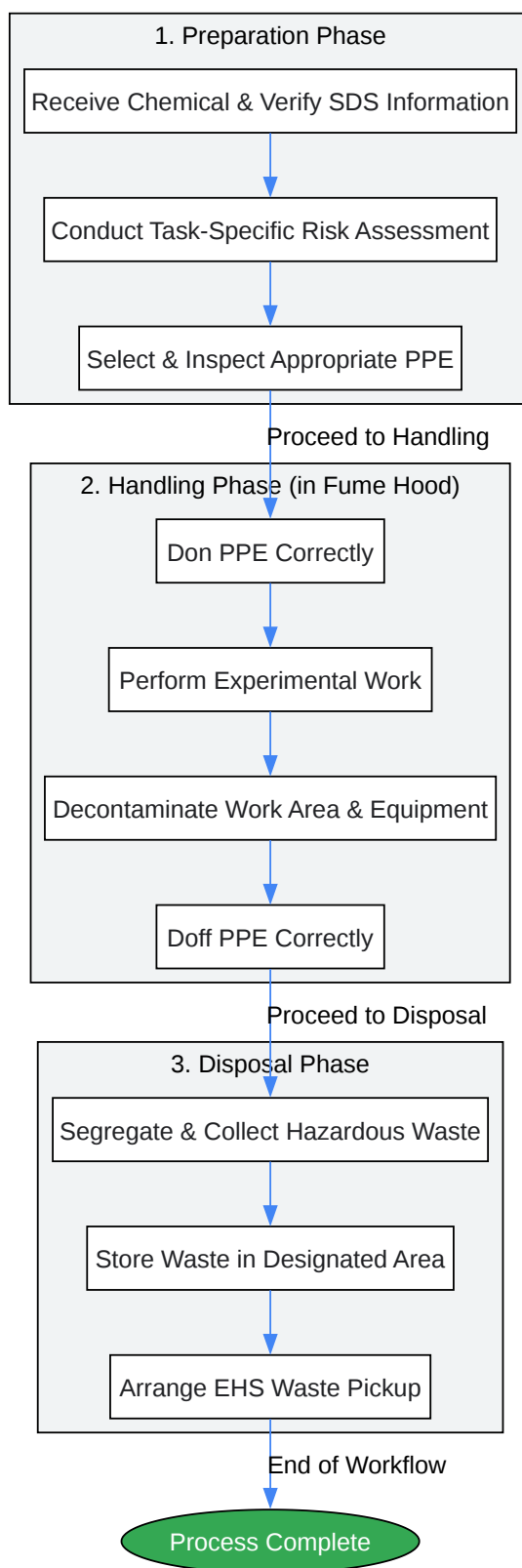
Disposal Plan

All waste materials must be treated as hazardous waste.

- Chemical Waste:
 - Collect all unused material and solutions containing the compound in a designated, sealed, and labeled hazardous waste container.
- Contaminated Materials:
 - Dispose of all contaminated items (e.g., gloves, weighing paper, pipette tips) in a dedicated hazardous waste container.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's EHS department, following all local, regional, and national regulations.[\[1\]](#)[\[3\]](#)[\[4\]](#) Do not dispose of down the drain or in regular trash.[\[1\]](#)

Visual Workflow for Safe Chemical Handling

The following diagram outlines the critical steps from receiving the chemical to its final disposal.



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References

- 1. carlroth.com [carlroth.com]
- 2. CAS 57616-19-0 | N-(4-Ethoxyphenyl)ethanesulfonamide - Synblock [synblock.com]
- 3. fishersci.com [fishersci.com]
- 4. chemcd.com [chemcd.com]
- 5. angenechemical.com [angenechemical.com]
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